

Application of NSC 89275-d12 in Mass Spectrometry Analysis of Polycyclic Aromatic Hydrocarbons

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Compound of Interest		
Compound Name:	NSC 89275-d12	
Cat. No.:	B138407	Get Quote

Introduction

NSC 89275-d12, also known as Benzo[ghi]perylene-d12, is a deuterated polycyclic aromatic hydrocarbon (PAH) widely utilized as an internal standard in quantitative mass spectrometry analysis. Its chemical and physical properties are nearly identical to its non-deuterated counterpart, Benzo[ghi]perylene, allowing it to mimic the analyte's behavior during sample preparation, chromatography, and ionization. This co-elution and co-ionization behavior is crucial for correcting variations in instrument response and matrix effects, leading to more accurate and precise quantification of PAHs in complex matrices. This document provides detailed application notes and protocols for the use of NSC 89275-d12 in mass spectrometry-based analysis.

Quantitative Data Summary

The following table summarizes key quantitative parameters for the analysis of Benzo[ghi]perylene and the use of **NSC 89275-d12** as an internal standard, compiled from various analytical methods.



Parameter	Value	Matrix/Method	Reference
Molecular Weight (Benzo[ghi]perylene)	276.3307 g/mol	N/A	[1][2]
Molecular Weight (NSC 89275-d12)	~288.4 g/mol	N/A	[3][4]
GC-MS Retention Time	39.90 min	Seawater	[5]
LC-MS/MS Retention Time	18.6 min	Drinking Water	
Mass-to-Charge Ratio (m/z) Transitions	288 -> 288, 288 -> 284	Microplastics in Water	[4]
Calibration Range	1 to 10,000 pg/μL	Environmental Samples (GC/MS/MS)	[3]
Calibration Range	1 to 100 ng/L	Seawater (SPME-GC-MS)	[5]
Limit of Detection (LOD) - for PAHs	0.01 to 0.1 ng/L	Seawater (SPME-GC-MS)	[5]
Surrogate Recovery	98 ± 10 %	Urban and Suburban Air Particles	[6]
Internal Standard Concentration	500 pg/μL	Environmental Samples (GC/MS/MS)	[3]
Internal Standard Concentration	80 ng/L	Seawater (SPME-GC- MS)	[5]

Experimental Protocols

Protocol 1: Analysis of PAHs in Water Samples by GC-MS/MS

This protocol is adapted for the quantification of PAHs, including Benzo[ghi]perylene, in water samples using **NSC 89275-d12** as an internal standard.



- 1. Sample Preparation (Solid-Phase Microextraction SPME)
- Place 8 mL of the water sample into a 10 mL vial with a PTFE-coated septum.
- Add the internal standard working solution, including NSC 89275-d12, to achieve a final concentration of 80 ng/L.[5]
- Condition the SPME fiber in the GC injector port for 3 hours at 270°C prior to use.[5]
- Immerse the SPME fiber into the water sample with agitation at 250 rpm for 60 minutes.
- After extraction, thermally desorb the fiber in the GC-MS injector port for 10 minutes in splitless mode at 270°C.[5]
- 2. GC-MS/MS Analysis
- Gas Chromatograph (GC):
 - Column: Fused-silica HP-5MS capillary column (30 m length, 0.25 mm i.d., 0.25 μm film thickness).[5]
 - Carrier Gas: Helium at a constant flow of 1 mL/min.[5]
 - Oven Temperature Program: Start at 50°C (hold for 1 min), ramp to 150°C at 10°C/min, then ramp to 320°C at 5°C/min (hold for 5 min).[5]
 - Injector Temperature: 270°C (splitless mode).[5]
- Mass Spectrometer (MS):
 - Ionization Mode: Electron Impact (EI) at 70 eV.[7]
 - Acquisition Mode: Selected Ion Monitoring (SIM) or Multiple Reaction Monitoring (MRM).
 [7]
 - Transfer Line Temperature: 300°C.[5]
 - Ion Source Temperature: 280°C.[5]



- Monitored Ions for NSC 89275-d12: m/z 288.[4]
- 3. Calibration and Quantification
- Prepare a series of calibration standards containing known concentrations of the target PAHs and a constant concentration of NSC 89275-d12.
- Generate a calibration curve by plotting the ratio of the analyte peak area to the internal standard peak area against the analyte concentration.
- Quantify the PAHs in the samples using the generated calibration curve.

Protocol 2: Analysis of PAHs in Solid Samples (e.g., Sediment, Compost) by GC-MS

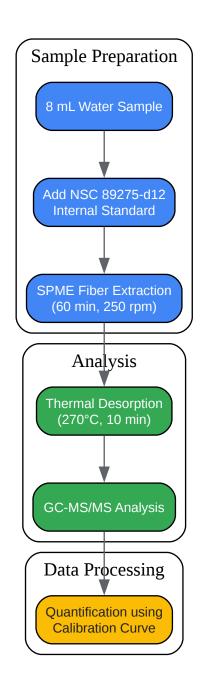
This protocol outlines the extraction and analysis of PAHs from solid matrices.

- 1. Sample Preparation (Microwave-Assisted Extraction)
- Weigh 1 g of the freeze-dried and homogenized solid sample into a microwave extraction vessel.
- Add a known amount of the internal standard solution containing NSC 89275-d12.[8]
- Add the extraction solvent (e.g., dichloromethane).[8]
- Perform microwave-assisted extraction, for example, for 10 minutes at 30 W.[8]
- Allow the extract to cool and then concentrate it using a vacuum evaporation system.
- The extract may require a cleanup step using silica gel or alumina column chromatography to remove interferences.
- 2. GC-MS Analysis
- Follow the GC-MS analysis parameters as described in Protocol 1.
- 3. Calibration and Quantification



• Follow the calibration and quantification steps as described in Protocol 1.

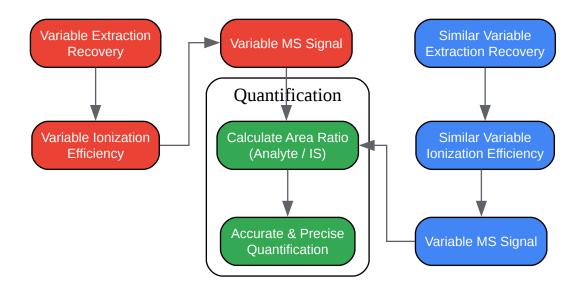
Visualizations



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Caption: Workflow for PAH analysis in water by SPME-GC-MS.





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Caption: Rationale for using a deuterated internal standard.

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